

2,2'-Biimidazole molecular weight and formula

C₆H₆N₄

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Compound of Interest

Compound Name: 2,2'-Biimidazole

Cat. No.: B1206591

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2,2'-Biimidazole: A Technical Guide for Researchers

An In-depth Examination of the Synthesis, Properties, and Applications of a Versatile Heterocyclic Compound

For Immediate Release

This technical guide provides a comprehensive overview of **2,2'-biimidazole** (C₆H₆N₄), a heterocyclic compound of significant interest to researchers, scientists, and drug development professionals. This document details its chemical and physical properties, provides in-depth experimental protocols for its synthesis and the preparation of its derivatives, and explores its diverse applications in coordination chemistry, materials science, and pharmacology.

Core Molecular and Physical Properties

2,2'-Biimidazole is a stable, high-melting solid that is soluble in polar organic solvents. Its defining structural feature is the presence of two imidazole rings linked by a carbon-carbon bond, which imparts a unique combination of electronic and coordinating properties.

Property	Value	Reference
Molecular Formula	C6H6N4	[1] [2] [3] [4] [5]
Molecular Weight	134.14 g/mol	[1] [2] [3] [4] [5]
Appearance	Light gray to brown crystalline powder	
Melting Point	>300 °C	
CAS Number	492-98-8	[1] [2] [3] [4] [5]
Canonical SMILES	<chem>C1=CN=C(N1)C2=NC=CN2</chem>	[5]

Synthesis and Experimental Protocols

The synthesis of **2,2'-biimidazole** is most commonly achieved through the condensation reaction of glyoxal with an ammonium salt, offering a safer and more controlled alternative to the use of anhydrous ammonia gas.[\[2\]](#)

Experimental Protocol: Synthesis of 2,2'-Biimidazole from Glyoxal and Ammonium Acetate

This protocol is adapted from a patented method and provides a reliable route to high-purity **2,2'-biimidazole**.

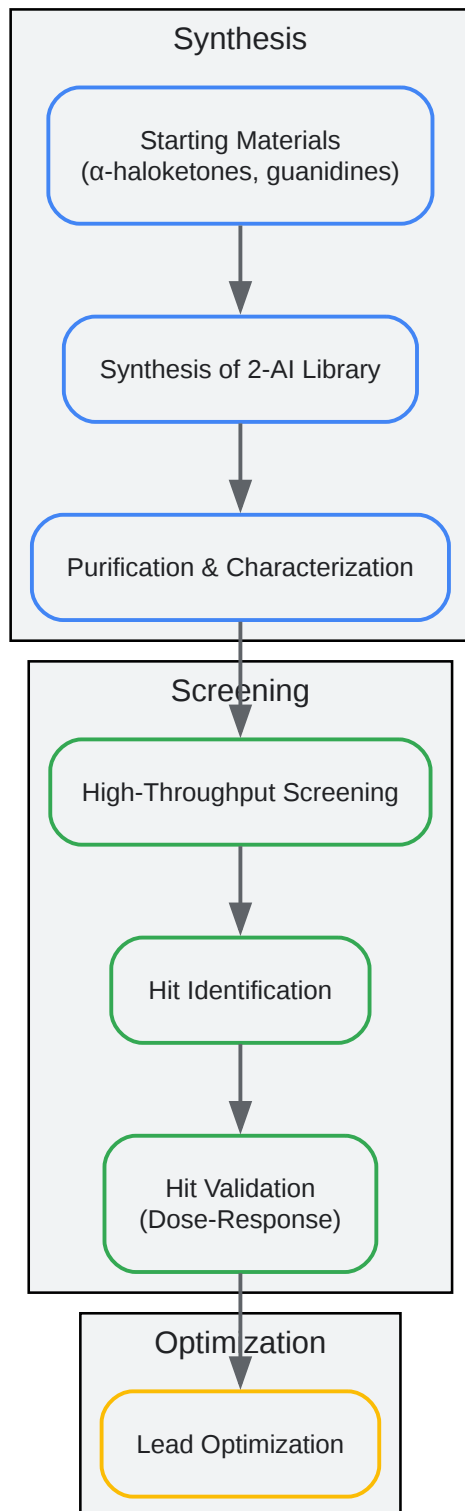
Materials:

- Glyoxal (20 wt % aqueous solution)
- Ammonium acetate
- Distilled water
- Acetone
- Aqueous ammonia or 5% aqueous sodium hydroxide

Procedure:

- To a slurry of 1,092 g (14.2 mol) of ammonium acetate in 120 ml of distilled water at 40°C, slowly add 500 g of a 20 wt % aqueous glyoxal solution (3.45 mol) dropwise over a period of three hours with vigorous stirring.
- After the addition is complete, continue to stir the reaction mixture for an additional hour at room temperature.
- Neutralize the reaction mixture to a pH of 5-7 by the addition of aqueous ammonia or a 5% aqueous sodium hydroxide solution.
- Filter the resulting brown solid precipitate.
- Wash the collected solid alternately with 500 ml of acetone and 500 ml of distilled water. Repeat this washing step several times.
- Dry the purified solid to obtain **2,2'-biimidazole**. This method has been reported to yield approximately 82.0 g (53.2% yield) of the final product.

General Workflow for Synthesis and Screening of 2-AI Libraries



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General workflow for synthesis and screening of 2-AI libraries.

Applications in Research and Development

2,2'-Biimidazole is a versatile building block with a wide range of applications stemming from its ability to act as a bidentate ligand and its electron-rich heterocyclic nature.

Coordination Chemistry and Catalysis

As a robust chelating agent, **2,2'-biimidazole** forms stable complexes with a variety of metal ions.^[5] These coordination compounds are of interest for their catalytic activity, with applications in organic synthesis. The preparation of these complexes often involves the reaction of **2,2'-biimidazole** with a metal salt in a suitable solvent.

Materials Science

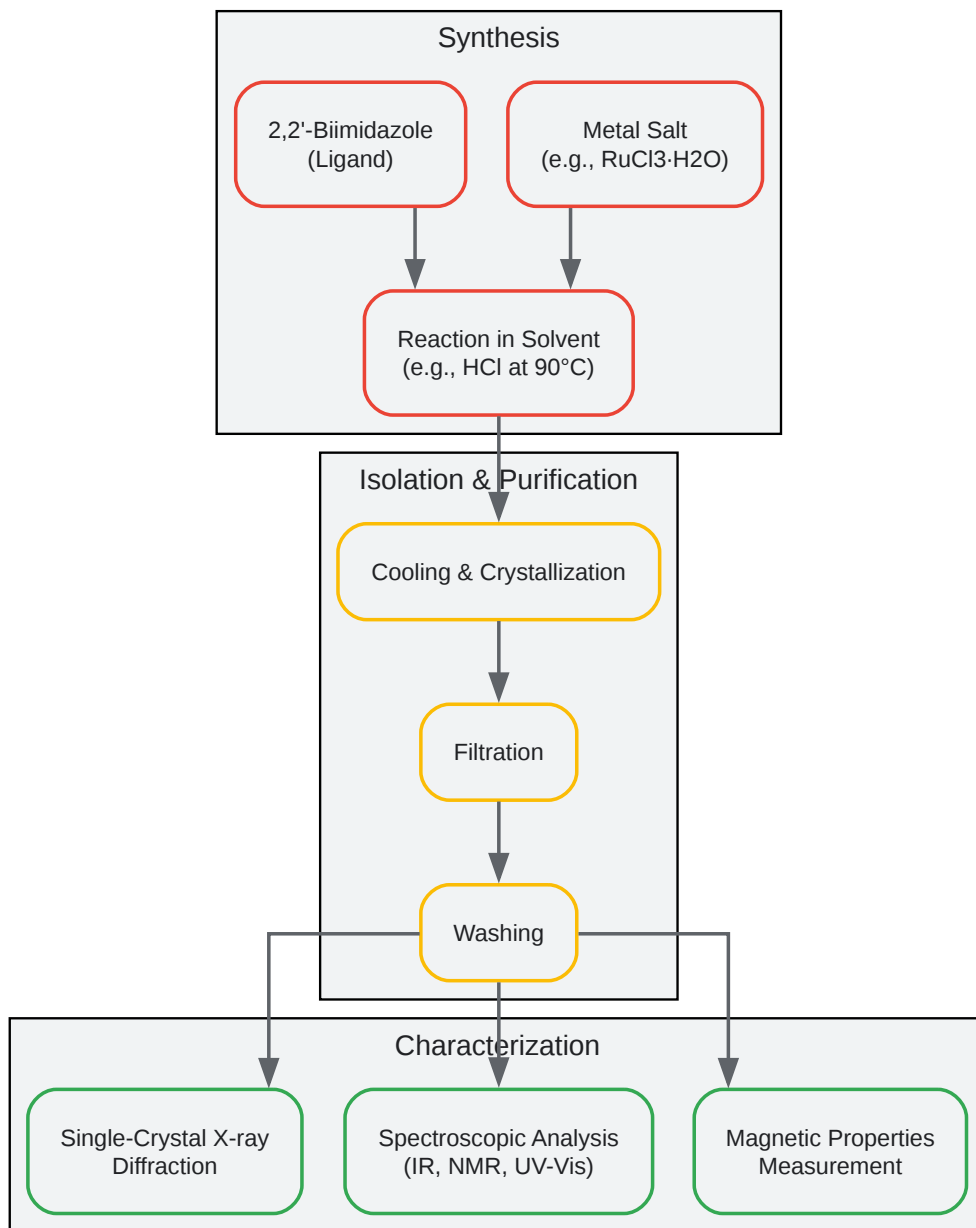
The unique electronic properties of **2,2'-biimidazole** make it a valuable component in the development of advanced materials. It has been incorporated into conducting polymers and organic semiconductors. Furthermore, it is used in the construction of hypercrosslinked polymers that can function as adsorbents and sensors, for example, in the capture of iodine.

Drug Development and Pharmacology

The biimidazole scaffold is a recognized pharmacophore in medicinal chemistry. While **2,2'-biimidazole** itself is a foundational structure, its derivatives have shown significant therapeutic potential. For instance, benzimidazole derivatives have been investigated as inhibitors of various signaling pathways implicated in cancer, such as the JNK and NOD2 pathways.^{[6][7]} The general approach in this field involves the synthesis of a library of derivatives, followed by high-throughput screening to identify compounds with desired biological activity.

Although a specific biological signaling pathway directly modulated by the parent **2,2'-biimidazole** is not extensively documented, its derivatives are a focal point of research. The workflow for discovering bioactive compounds based on this scaffold typically involves iterative cycles of chemical synthesis and biological evaluation.

Experimental Workflow: Synthesis and Characterization of 2,2'-Biimidazole Metal Complexes

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Workflow for synthesizing and characterizing metal complexes.

Conclusion

2,2'-Biimidazole is a molecule of fundamental importance with a growing number of applications. Its straightforward synthesis and versatile chemical properties ensure its continued relevance in academic and industrial research. This guide provides a solid foundation for professionals engaged in the fields of chemical synthesis, materials science, and drug discovery, enabling further exploration of this promising compound.

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